

Diethyl-pythiDC solubility DMSO protocol

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Compound Focus: Diethyl pyimDC

Cat. No.: S13958279

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Solubility & Physicochemical Properties

The table below summarizes the core quantitative data for Diethyl-pythiDC, primarily sourced from supplier technical data sheets [1] [2].

Property	Value / Description
Molecular Formula	C ₁₄ H ₁₄ N ₂ O ₄ S [1] [2]
Molecular Weight	306.34 g/mol [1] [2]
CAS Number	1821370-70-0 [1] [2]
Primary Target	Collagen Prolyl 4-Hydroxylases (CP4Hs) [1] [2]
Solubility in DMSO	~33.33 mg/mL (~108.80 mM) [1] [2]. Solution is clear, and sonication is recommended to aid dissolution [1] [2].
Appearance	Off-white to light yellow solid [1] [2]

Stock Solution Preparation Protocol

For preparing stock solutions in DMSO, please follow this standardized protocol [1] [2]:

- **Weighing:** Accurately weigh the desired mass of Diethyl-pythiDC solid.
- **Dissolution:** Add the compound to a suitable vial and add the required volume of pure, anhydrous DMSO to achieve the target concentration.
 - **Example:** To make a 10 mM stock solution, you can add 3.06 mg of Diethyl-pythiDC to 1 mL of DMSO [1] [2].
- **Sonication:** Subject the vial to ultrasonic treatment (in an ultrasonic bath or with a sonicator probe) for a brief period until the solid is fully dissolved and the solution appears clear. **Note:** DMSO is hygroscopic, and water absorption can affect solubility; using newly opened DMSO is recommended [1].
- **Aliquoting and Storage:**
 - **Aliquot** the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
 - **Storage:** Store aliquots at **-80°C for 2 years** or at **-20°C for 1 year** [1] [2].

Application in Cell Culture & In Vivo Studies

When using the DMSO stock solution for biological experiments, further dilution into aqueous buffers or cell culture media is necessary. The following table outlines formulation options and critical considerations [1] [2]:

Application	Formulation (add co-solvents sequentially)	Final Solution	Key Considerations
In Vitro Cell Culture	Dilute DMSO stock in culture medium.	Clear solution after dilution.	Final DMSO concentration should typically be $\leq 0.5\%$ (often $\leq 0.1\%$ for primary cells) to maintain cell viability [3]. Always include a vehicle control with the same DMSO concentration.
In Vivo Studies (Oral/IP)	Protocol 1: 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline [1] [2].	Suspension solution, 2.5 mg/mL (8.16 mM); requires sonication [1] [2].	Suitable for oral and intraperitoneal injection. The solution is a suspension, not a clear solution [1] [2].

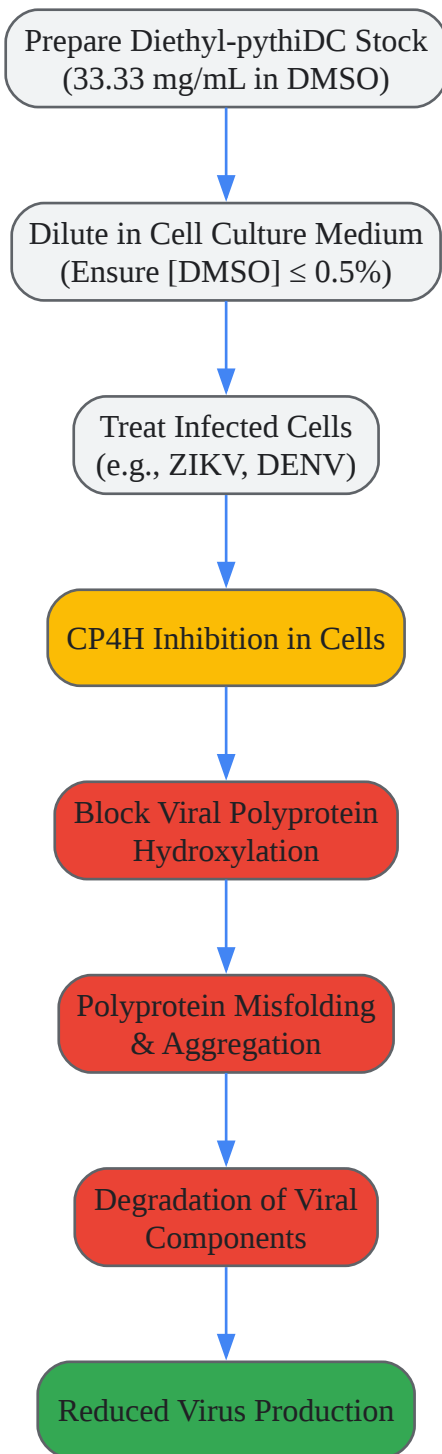
Application	Formulation (add co-solvents sequentially)	Final Solution	Key Considerations
In Vivo Studies	Protocol 2: 10% DMSO + 90% Corn Oil [1] [2].	Clear solution, ≥ 2.5 mg/mL [1] [2].	Use carefully if dosing exceeds half a month. Yields a clear solution [1] [2].

Mechanism & Experimental Evidence

Diethyl-pythiDC is a potent and selective inhibitor of collagen prolyl 4-hydroxylases (CP4Hs), which are enzymes critical for collagen maturation [4]. Recent research has revealed a novel, non-canonical role for this enzyme family.

- **Antiviral Mechanism:** Zika and Dengue viruses hijack the host's CP4H machinery to hydroxylate prolines in their own viral polyproteins. This cotranslational modification is essential for proper viral protein folding. Inhibition of CP4H by compounds like Diethyl-pythiDC disrupts this process, leading to viral protein aggregation, degradation, and ultimately, a significant reduction in virus production [5].
- **Cellular Assay Evidence:** In MDA-MB-231 cells, Diethyl-pythiDC was shown to inhibit CP4H activity effectively at concentrations as high as **500 μ M** without inducing cytotoxicity or an iron-deficient phenotype (a common side effect of other CP4H inhibitors). This indicates a favorable cellular safety profile for the compound in research contexts [1] [2].

The experimental workflow for its application in antiviral research can be summarized as follows:



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Key Considerations for Researchers

Based on the compiled information, here are critical points for your experimental planning:

- **DMSO Handling:** The solubility of Diethyl-pythiDC is highly dependent on the quality of DMSO. Always use fresh, anhydrous DMSO and consider brief sonication to achieve a clear, fully dissolved stock solution [1] [6].
- **Cytotoxicity Controls:** While Diethyl-pythiDC itself shows no cytotoxicity at high micromolar concentrations, the DMSO vehicle can be toxic to cells. It is **mandatory** to include a DMSO-only control group in all cell-based experiments to account for any solvent-induced effects [3].
- **Research Use Only:** Please note that this compound is strictly for research purposes and is not intended for diagnostic or therapeutic use in humans [1] [2].

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